

Propane Solubility in Water at Hydrate Formation Conditions: A Technical Guide

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Compound of Interest

Compound Name: Propane hydrate

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This technical guide provides a comprehensive overview of the solubility of propane in water under conditions conducive to clathrate hydrate formation. Understanding this phenomenon is critical in various applications, from preventing blockages in oil and gas pipelines to advancing hydrate-based technologies for gas storage and separation. This document synthesizes key research findings, presenting quantitative solubility data, detailed experimental methodologies, and visual representations of the underlying thermodynamic principles.

Quantitative Solubility Data

The solubility of propane in water exhibits a unique behavior in the hydrate formation region. Contrary to the typical trend where gas solubility in a liquid increases with decreasing temperature, the formation of **propane hydrate** reverses this relationship.^[1] In the presence of a stable hydrate phase, the concentration of dissolved propane in the aqueous phase decreases as the temperature is lowered.^[1] This is a critical consideration for any process operating within the hydrate stability zone.

The following table summarizes experimentally determined solubility data for propane in water at or near hydrate formation conditions.

Temperature (K)	Pressure (kPa)	Propane Solubility (mole fraction)	Reference
274.15	150	0.000145	[1]
275.15	200	0.000155	[1]
276.15	250	0.000165	[1]
277.15	350	0.000175	[1]

Note: The data from Servio and Englezos (2001) was measured in the presence of propane gas hydrates.[1]

It is also important to note that pressure does not appear to have a strong influence on the solubility of propane in water when a hydrate phase is present.[1]

Experimental Protocols for Measuring Propane Solubility

Accurate determination of propane solubility at hydrate formation conditions requires specialized experimental setups that can handle high pressures and low temperatures. Several methods have been employed by researchers, with the isochoric pressure search method and analytical flash techniques being prominent.

Isochoric Pressure Search Method

The isochoric pressure search method is a common technique for determining the phase equilibria of gas hydrates.[2] This method involves charging a vessel of known volume with a known amount of water and the gas of interest (in this case, propane). The system is then cooled to a temperature where hydrates are expected to form.

Detailed Methodology:

- **Apparatus Preparation:** A high-pressure equilibrium cell, typically equipped with sapphire windows for visual observation, is cleaned and evacuated.[3] The volume of the cell is precisely calibrated.

- **Charging the Cell:** A known mass of pure water is introduced into the cell. The cell is then pressurized with propane gas to a desired initial pressure.
- **Hydrate Formation:** The cell is cooled while the contents are agitated to promote mixing. As the temperature decreases, the pressure will also decrease. The formation of hydrates is indicated by a sudden, rapid drop in pressure.
- **Equilibrium Measurement:** Once hydrates have formed, the system is slowly heated in a stepwise manner. At each temperature step, the system is allowed to reach equilibrium, and the corresponding pressure is recorded.
- **Dissociation Point Determination:** The dissociation of the hydrates is marked by a change in the slope of the pressure-temperature curve. The intersection of the hydrate dissociation curve and the initial cooling curve on a pressure-temperature diagram indicates the three-phase (hydrate-liquid water-vapor) equilibrium point.^[4]

Analytical Flash Technique

This method is used to directly measure the concentration of the dissolved gas in the liquid phase in the presence of hydrates.^[1]

Detailed Methodology:

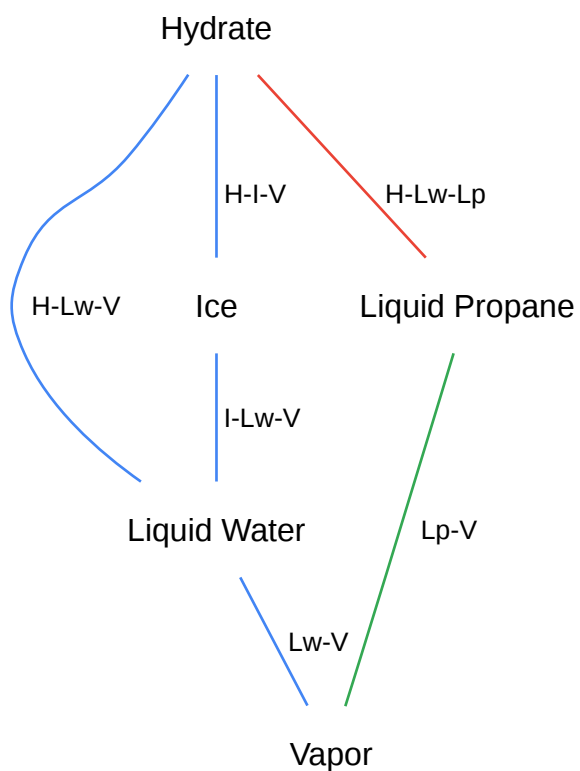
- **Hydrate Formation:** Similar to the isochoric method, hydrates are formed in a high-pressure cell by cooling a propane-water mixture under pressure.
- **Liquid Sampling:** Once the hydrate-liquid water equilibrium is established, a small sample of the aqueous phase is carefully withdrawn from the cell. This must be done without causing a significant pressure drop that would lead to outgassing.
- **Flashing and Analysis:** The collected liquid sample is then "flashed" into a known volume at a lower pressure, causing the dissolved propane to vaporize. The amount of propane gas is then quantified using a gas chromatograph or other sensitive analytical instrument.
- **Solubility Calculation:** The mole fraction of propane in the aqueous phase is calculated from the amount of gas collected and the initial volume of the liquid sample.

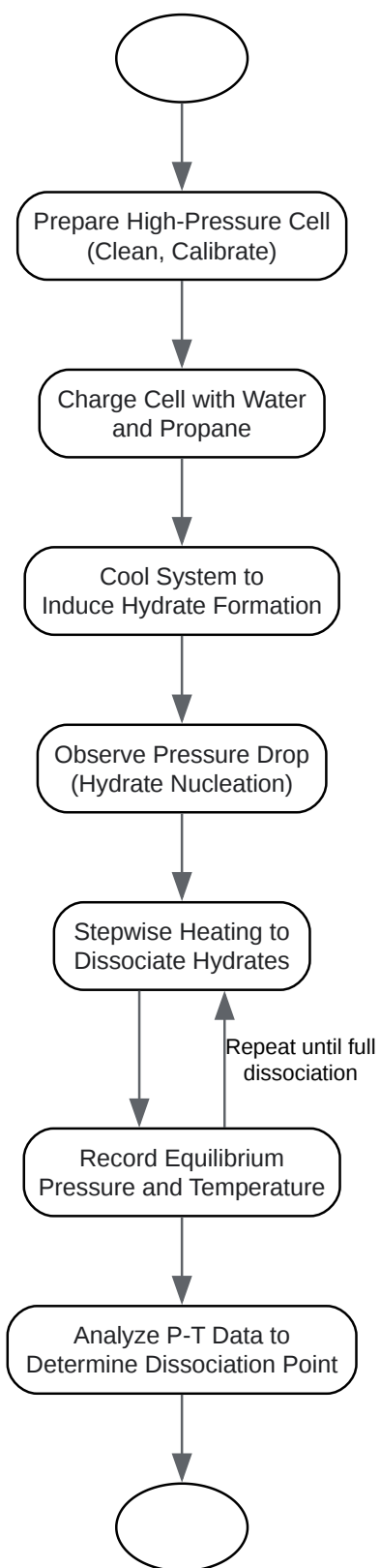
Visualizing Concepts and Processes

Phase Behavior of Propane-Water System

The phase diagram for the propane-water system illustrates the conditions of temperature and pressure under which different phases (vapor, liquid water, ice, and hydrate) are stable.

Understanding this diagram is fundamental to controlling hydrate formation.





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